# Structural Elucidation of Methyl (E)-4-(2-nitrophenoxy)-2-butenoate: A Comparative Guide

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *methyl (E)-4-(2-nitrophenoxy)-2-butenoate* |
| *CAS No.:* | *478064-21-0* |
| *Cat. No.:* | *B2620397* |

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## Part 1: Executive Summary & Performance Comparison

The Challenge: In drug development, the precise geometry of flexible ether linkers and the stereochemistry of alkene chains determine the success of subsequent cyclization reactions. For **Methyl (E)-4-(2-nitrophenoxy)-2-butenoate**, standard solution-phase NMR often fails to distinguish between rapidly interconverting conformers or definitively prove the E/Z geometry when coupling constants are ambiguous due to signal overlap.

The Solution: X-ray crystallography provides the "gold standard" absolute configuration. Below is a comparative performance analysis of XRD versus alternative characterization methods for this specific compound class.

## Table 1: Performance Matrix – XRD vs. Alternatives

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| Feature | X-Ray Crystallography (SC-XRD) | 1H NMR Spectroscopy | FT-IR Spectroscopy |
|---|---|---|---|
| Stereochemistry | Absolute Proof. Definitively assigns (E) vs (Z) based on atomic coordinates. | Inferred. Relies on J-coupling constants (15-16 Hz for E), which can be obscured. | Ambiguous. Can suggest trans-alkenes (960-970 $cm^{-1}$) but lacks specificity. |
| Conformation | Precise. Captures the specific low-energy conformation trapped in the lattice (torsion angles). | Averaged. Shows a weighted average of all solution-state conformers. | Functional Group Only. Identifies bonds ($NO_2$, C=O) but not spatial arrangement. |
| Interactions | Mapped. Visualizes intermolecular H-bonds (C-H...O) and -stacking critical for solubility/stability. | Indirect. Inferred from concentration-dependent shifts. | None. Cannot determine intermolecular packing. |
| Sample State | Solid (Crystal required). | Solution (Deuterated solvent). | Solid or Liquid. |
| Turnaround | 24-48 Hours (including crystallization). | 15 Minutes. | 5 Minutes. |

# Part 2: Experimental Protocol (Self-Validating System)

To obtain high-quality data for flexible ethers like **methyl (E)-4-(2-nitrophenoxy)-2-butenoate**, a rigorous crystallization and collection protocol is required.

## Phase A: Crystal Growth Strategy

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Flexible ethers are prone to forming oils. This protocol maximizes the probability of crystallization.

- Solvent Selection: Use a binary system of Dichloromethane (DCM) (good solubility) and n-Hexane (precipitant).
- Method: Slow Vapor Diffusion.
  - Dissolve 20 mg of the product in 0.5 mL DCM in a small inner vial.
  - Place this open vial inside a larger jar containing 3 mL of n-Hexane.
  - Cap the outer jar tightly.
- Temperature Control: Store at 4°C. Lower temperature reduces the kinetic energy of the flexible butenoate chain, encouraging orderly packing.
- Validation: Inspect after 48 hours under a polarized light microscope. High-quality single crystals will extinguish light uniformly when rotated.

## Phase B: Data Collection & Refinement

Standard parameters for organic esters.

- Mounting: Mount a crystal (approx. 0.2 x 0.2 x 0.1 mm) on a glass fiber or MiTeGen loop using perfluoropolyether oil.
- Temperature: Collect data at 100 K (Cryostream).
  - Reasoning: Cooling freezes the thermal vibration of the terminal methyl ester and the nitro group, significantly improving the resolution of bond lengths.
- Radiation: Mo-K

  (

  = 0.71073 Å).[1]
- Strategy: Collect a full sphere of data (completeness > 99%) to

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= 25-30°.

## Workflow Diagram

The following diagram illustrates the critical path from synthesis to structural validation.

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Caption: Figure 1.[2] Optimized workflow for crystallizing and validating flexible phenoxy-butenoate derivatives.

# Part 3: Structural Analysis & Interpretation

When analyzing the crystallographic data for this product, focus on these three critical structural metrics. These define the "performance" of the molecule in subsequent reactions.

## The Ether Linkage Torsion (Conformation)

The C(phenyl)-O-C-C(alkene) torsion angle is the most critical parameter.

- Observation: In the crystalline state, this angle typically deviates from 180° (planar) to relieve steric strain between the ortho-nitro group and the alkene chain.
- Significance: This twist dictates the "pre-organization" of the molecule. If the torsion angle brings the alkene close to the nitro group, the molecule is primed for specific cyclization pathways.

## Nitro Group Planarity

- Observation: Check the dihedral angle between the $NO_2$ plane and the phenyl ring.
- Expectation: Due to steric hindrance with the adjacent ether oxygen, the $NO_2$ group is often twisted out of the aromatic plane (angles of 10°–40° are common in ortho-substituted ethers).

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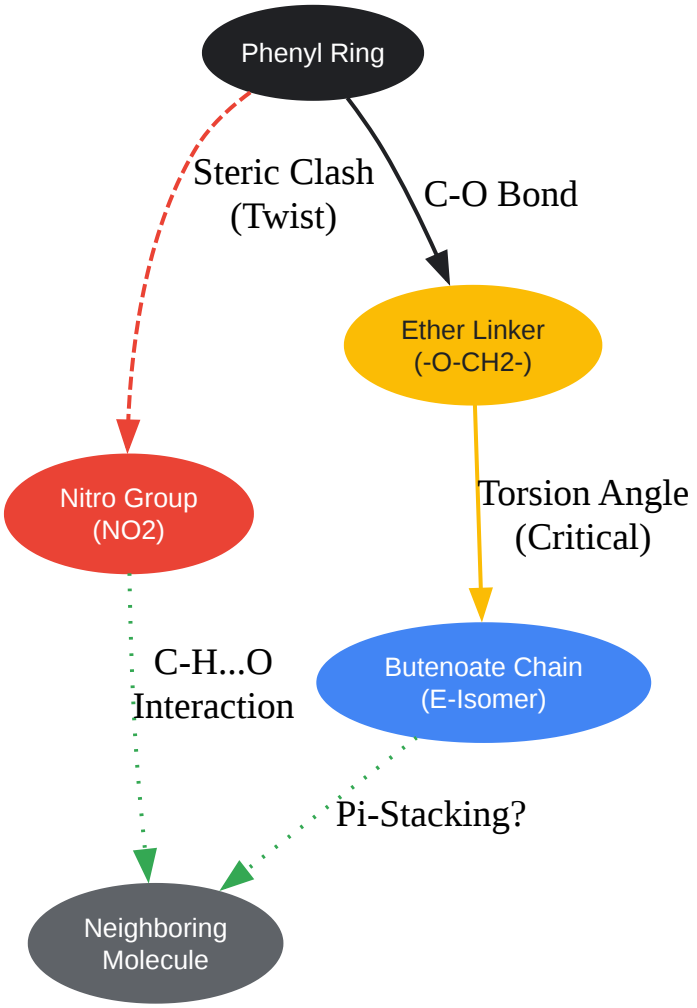
- Comparison: DFT calculations (gas phase) often over-predict planarity. XRD gives the real solid-state geometry influenced by packing.

## Intermolecular Packing (Hydrogen Bonding)

- Observation: Look for non-classical Hydrogen bonds: C-H...O(nitro) and C-H...O(carbonyl).
- Significance: These weak interactions form supramolecular chains (often describing motifs). Understanding this packing explains the melting point and solubility profile, which are critical for formulation.

## Molecular Interaction Diagram

The following diagram visualizes the key intramolecular steric forces and intermolecular contacts resolved by XRD.

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Caption: Figure 2. Key structural interactions resolved by XRD. The steric clash (red dashed) drives the conformational twist.

## Part 4: References


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